

Physical characteristics of 2-Chlorobutanoic acid-d6

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Compound of Interest

Compound Name: 2-Chlorobutanoic acid-d6

Cat. No.: B12407464

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An In-depth Technical Guide on the Physical Characteristics of 2-Chlorobutanoic acid-d6

This technical guide provides a comprehensive overview of the known physical characteristics of **2-Chlorobutanoic acid-d6** (CAS No. 1219802-13-7). Designed for researchers, scientists, and professionals in drug development, this document summarizes key physical data, outlines general experimental protocols for their determination, and presents a logical workflow for physical property characterization. Given that **2-Chlorobutanoic acid-d6** is the deuterium-labeled version of 2-Chlorobutanoic acid, data for the non-deuterated analogue (CAS No. 4170-24-5) is also provided for comparative purposes.

Data Presentation

The quantitative physical data for **2-Chlorobutanoic acid-d6** and its non-deuterated counterpart are summarized in the tables below. These tables facilitate a clear comparison of the known properties of each compound.

Table 1: Physical Properties of **2-Chlorobutanoic acid-d6**

Property	Value	Source
CAS Number	1219802-13-7	[1][2]
Molecular Formula	C ₄ D ₆ HClO ₂	[2]
Molecular Weight	128.587 g/mol	[1][2]
Density	1.2 ± 0.1 g/cm ³	[1]
Boiling Point	203.2 ± 13.0 °C at 760 mmHg	[1]
Melting Point	N/A	[1]
Flash Point	76.7 ± 19.8 °C	[1]

Table 2: Physical Properties of 2-Chlorobutanoic acid (Non-Deuterated)

Property	Value	Source
CAS Number	4170-24-5	[3][4][5][6][7]
Molecular Formula	C ₄ H ₇ ClO ₂	[3][4][5][8]
Molecular Weight	122.55 g/mol	[3][4][5][9]
Appearance	Colorless to pale yellow liquid	[8][10]
Density	1.190 g/mL at 20 °C	[3][11][12]
Boiling Point	90-92 °C at 12 mmHg	[3][11][12]
Melting Point	-16 °C	[13]
Solubility	Soluble in water	[8][11]
Refractive Index	1.439 at 20 °C	[3]
pKa	2.84 at 18 °C in water	[13]

Experimental Protocols

While specific, detailed experimental protocols for the determination of the physical properties of **2-Chlorobutanoic acid-d6** are not readily available in published literature, this section

outlines the standard methodologies employed for measuring such characteristics. These protocols are generally applicable to organic acids.

2.1 Determination of Melting Point

The melting point of a substance is determined using a melting point apparatus.

- Apparatus: Capillary tube melting point apparatus.
- Procedure:
 - A small, dry sample of the substance is packed into a thin-walled capillary tube, sealed at one end.
 - The capillary tube is placed in the heating block of the apparatus.
 - The sample is heated at a controlled rate.
 - The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting range.

2.2 Determination of Boiling Point

The boiling point is determined at a specific atmospheric pressure.

- Apparatus: Distillation apparatus or a specialized boiling point apparatus (e.g., Thiele tube).
- Procedure (Distillation Method):
 - The liquid is placed in a distillation flask with boiling chips.
 - A thermometer is positioned so that the top of the bulb is level with the bottom of the side-arm of the flask.
 - The liquid is heated until it boils and its vapor condenses on the thermometer.
 - The constant temperature recorded during the distillation of the liquid is the boiling point at that pressure. For pressure-sensitive compounds, boiling points are often reported at

reduced pressures (e.g., 12 mmHg).[3][11][12]

2.3 Determination of Density

The density of a liquid is typically measured using a pycnometer or a digital density meter.

- Apparatus: Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary fine bore through it).
- Procedure:
 - The empty pycnometer is weighed.
 - It is then filled with the sample liquid and weighed again.
 - Finally, the pycnometer is filled with a reference liquid of known density (e.g., distilled water) and weighed.
 - The density of the sample is calculated from these weights and the known density of the reference liquid.

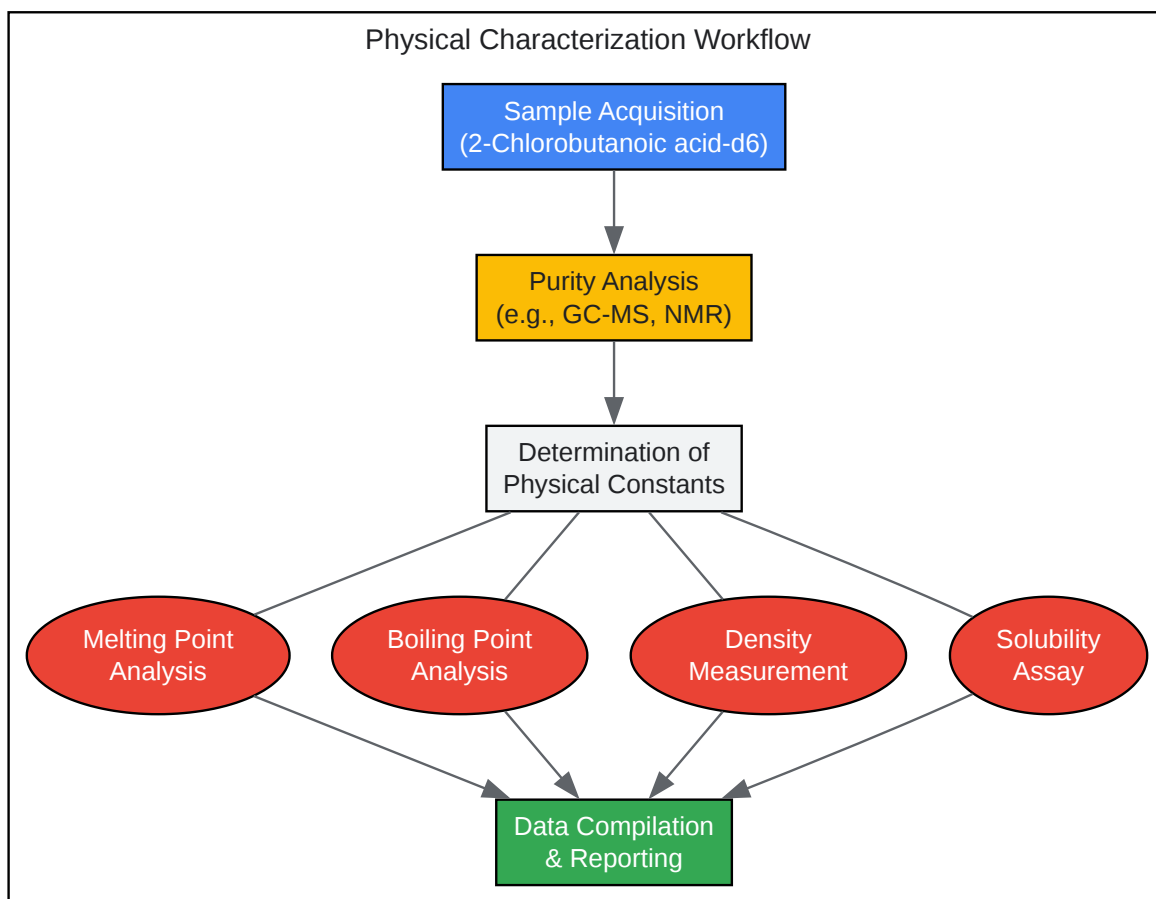
2.4 Determination of Solubility

Solubility is determined by finding the maximum amount of solute that can dissolve in a given amount of solvent at a specific temperature.

- Procedure:
 - A known volume of the solvent (e.g., water) is placed in a flask.
 - Small, measured amounts of the solute are added incrementally with constant stirring.
 - The addition is stopped when a saturated solution is formed (i.e., no more solute dissolves).
 - The total mass of the dissolved solute is used to calculate the solubility, often expressed in g/L.[10]

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the physical characterization of a chemical compound like **2-Chlorobutanoic acid-d6**.



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Caption: Generalized workflow for physical property determination.

This guide serves as a foundational resource for understanding the physical characteristics of **2-Chlorobutanoic acid-d6**. The provided data and general methodologies are intended to support further research and application of this compound in various scientific domains.

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